

What is 18-Pentatriacontanone and its chemical structure

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Compound of Interest

Compound Name: 18-Pentatriacontanone

Cat. No.: B1583050

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An In-depth Technical Guide to 18-Pentatriacontanone

This guide provides a comprehensive overview of **18-Pentatriacontanone**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physical properties, synthesis, and applications.

Introduction to 18-Pentatriacontanone

18-Pentatriacontanone, also known by common names such as Stearone or Diheptadecyl ketone, is a long-chain aliphatic ketone.^{[1][2]} Its chemical formula is $C_{35}H_{70}O$.^{[1][3]} This symmetrical ketone consists of a carbonyl group bonded to two heptadecyl ($C_{17}H_{35}$) chains. It is characterized as an off-white powder and is insoluble in water.^{[4][5]} Due to its stability at high temperatures and resistance to acids and alkalis, it finds use in various industrial and research applications.^[4] It is compatible with high-melting vegetable waxes, fatty acids, and paraffins at room temperature.^[4]

Chemical Identity and Structure

The unique identity of **18-Pentatriacontanone** is defined by several key identifiers.

Identifier	Value
IUPAC Name	pentatriacontan-18-one[6]
CAS Number	504-53-0[1]
Molecular Formula	C35H70O[1]
Molecular Weight	506.93 g/mol [5]
InChI	InChI=1S/C35H70O/c1-3-5-7-9-11-13-15-17-19-21-23-25-27-29-31-33-35(36)34-32-30-28-26-24-22-20-18-16-14-12-10-8-6-4-2/h3-34H2,1-2H3[1]
InChIKey	DMCJFWXGXUEHFD-UHFFFAOYSA-N[1]
SMILES	CCCCCCCCCCCCCCCCCCCC(=O)CCCCCCCCCCCCCCCC[2]
Synonyms	Di-n-heptadecyl ketone, Diheptadecyl ketone, Heptadecyl ketone, Stearone, Stearyl ketone[1][2]

The following diagram illustrates the molecular structure of **18-Pentatriacontanone**.

Chemical structure of **18-Pentatriacontanone**.

Physicochemical Properties

A summary of the key physical and chemical properties of **18-Pentatriacontanone** is presented below.

Property	Value
Appearance	Off-white powder[5]
Melting Point	86-87 °C[5] (362.0 K[3])
Boiling Point	345 °C at 12 mmHg[5]
Solubility	Soluble in benzene; Insoluble in water[4][5]

Experimental Protocols

A common method for the synthesis of **18-Pentatriacontanone** is through the ketonisation of stearic acid.^[7]

Materials and Equipment:

- C18 fatty acid fraction (Stearic acid) derived from plant oils (e.g., linseed, soybean, rapeseed)
- Paraffinic diesel fuel of biological origin (as diluent)
- MnO₂ catalyst
- Tubular reactor
- Standard laboratory glassware and distillation apparatus

Procedure:

- Feedstock Preparation: A mixture of plant oils is pretreated by hydrolysis and distillation to isolate the C18 fatty acid fraction. This fraction is then diluted with a paraffinic diesel fuel. For example, a feedstock with a C18 acid content of 31% by weight can be prepared.^[7]
- Pre-hydrogenation: The double bonds within the feedstock are selectively pre-hydrogenated to yield stearic acid.^[7]
- Ketonisation: The stearic acid is continuously ketonised at atmospheric pressure in a tubular reactor containing a MnO₂ catalyst.^[7]
- Reaction Conditions: The reactor temperature is maintained at 370°C, with a weight hourly space velocity (WHSV) of the total feed set to 3 l/h.^[7]
- Product Formation: The reaction yields **18-pentatriacontanone** (stearone) in the diluent. A yield of 22% by weight has been reported under these conditions.^[7]

Applications and Uses

18-Pentatriacontanone has several documented applications across different fields:

- Industrial Additive: It is used as an antiblocking agent.[4]
- Research: It serves as a chemical intermediate in pharmaceutical research.[4]
- Cosmetics: It functions as a viscosity controlling agent in cosmetic products.[6]
- Natural Occurrence: The compound has been identified in the plant *Saxifraga stolonifera*. [6]

Safety and Handling

Based on aggregated GHS data from multiple notifications, **18-Pentatriacontanone** does not meet the criteria for hazard classification for a significant percentage of reports.[6] However, standard laboratory safety precautions should always be observed when handling this chemical. For skin contact, it is advised to wash the affected area with plenty of water and to wash contaminated clothing before reuse.[8]

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